

# 2-(2-Pentenyl)furan CAS number and IUPAC nomenclature

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## Compound of Interest

Compound Name: 2-(2-Pentenyl)furan

Cat. No.: B1593840

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## An In-depth Technical Guide to 2-(2-Pentenyl)furan

This technical guide provides a comprehensive overview of **2-(2-pentenyl)furan**, a heterocyclic organic compound of interest to researchers in chemical synthesis and sensory science. This document details its chemical identity, physicochemical properties, a representative synthetic protocol, and the general biological pathway associated with its function as a flavor and fragrance compound.

## Chemical Identification and Nomenclature

**2-(2-Pentenyl)furan** is a substituted furan with a five-carbon chain containing a double bond. The position of this double bond and the stereochemistry around it give rise to different isomers, each with a unique identifier.

Compound Name	CAS Number	IUPAC Nomenclature	Synonyms
2-(2-Pentenyl)furan	82550-42-3	2-(pent-2-en-1-yl)furan	furan, 2-(2-penten-1-yl)-
cis-2-(2-Pentenyl)furan	70424-13-4	2-[(2Z)-2-Pentenyl]furan	(Z)-2-(2-Pentenyl)furan
trans-2-(2-Pentenyl)furan	70424-14-5	2-[(2E)-2-Pentenyl]furan	(E)-2-(2-Pentenyl)furan

## Physicochemical Properties

The physical and chemical properties of **2-(2-pentenyl)furan** are summarized in the table below. These properties are essential for its handling, purification, and application in various experimental settings.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O[1]
Molecular Weight	136.19 g/mol [1]
Appearance	Colorless to pale yellow clear liquid (estimated) [2]
Density	0.919 g/cm <sup>3</sup> [1]
Boiling Point	171.0 to 172.0 °C at 760 mmHg (estimated)[2]
Flash Point	48.1 °C (119.0 °F) (estimated)[2]
Refractive Index	1.479[1]
Vapor Pressure	1.883 mmHg at 25 °C (estimated)[2]
Solubility	Soluble in alcohol; water solubility is estimated at 65.09 mg/L at 25 °C[2]
logP (o/w)	3.452 (estimated)[2]

## Experimental Protocols: Synthesis of 2-(2-pentenyl)furan

A common and effective method for the synthesis of alkenes such as **2-(2-pentenyl)furan** is the Wittig reaction. This reaction involves the treatment of an aldehyde or ketone with a phosphorus ylide. For the synthesis of **2-(2-pentenyl)furan**, furfural can be reacted with the appropriate phosphonium ylide derived from a butyl group.

### 3.1. Synthesis via Wittig Reaction

This protocol describes a representative synthesis of **2-(2-pentenyl)furan** starting from furfural and butyltriphenylphosphonium bromide.

Materials and Reagents:

- Butyltriphenylphosphonium bromide
- Sodium hydride (NaH) or another strong base (e.g., n-butyllithium)
- Anhydrous tetrahydrofuran (THF)
- Furfural
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Silica gel for column chromatography
- Hexane and ethyl acetate for elution

Procedure:

- Ylide Preparation: In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend butyltriphenylphosphonium bromide in anhydrous THF.

- Cool the suspension to 0 °C in an ice bath.
- Slowly add a strong base, such as sodium hydride, to the suspension with stirring. The reaction mixture will typically turn a deep orange or red color, indicating the formation of the ylide.
- Allow the mixture to warm to room temperature and stir for 1-2 hours to ensure complete ylide formation.
- Wittig Reaction: Cool the ylide solution back down to 0 °C.
- Add a solution of furfural in anhydrous THF dropwise to the ylide solution with continuous stirring.
- After the addition is complete, allow the reaction to warm to room temperature and stir overnight.
- Work-up: Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3x).
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by flash column chromatography on silica gel, using a gradient of hexane and ethyl acetate as the eluent, to yield pure **2-(2-pentenyl)furan**.

### 3.2. Experimental Workflow Diagram

Caption: Synthetic workflow for **2-(2-Pentenyl)furan** via the Wittig reaction.

## Biological Activity and Signaling Pathway

While specific, detailed signaling pathways for **2-(2-pentenyl)furan** are not extensively documented in scientific literature, its role as a flavor and fragrance compound indicates that its biological effects are primarily mediated through the olfactory system. The perception of odorants like **2-(2-pentenyl)furan** begins with the interaction of the molecule with olfactory receptors (ORs) located on the surface of olfactory sensory neurons in the nasal cavity. These receptors are a large family of G-protein coupled receptors (GPCRs).

#### 4.1. General Olfactory Signaling Pathway

The binding of an odorant molecule to its specific olfactory receptor initiates a signal transduction cascade. This process converts the chemical signal of the odorant into an electrical signal that is transmitted to the brain.

- **Odorant Binding:** The process begins when an odorant molecule, such as **2-(2-pentenyl)furan**, binds to a specific olfactory receptor on the cilia of an olfactory sensory neuron.
- **G-protein Activation:** This binding event causes a conformational change in the olfactory receptor, which in turn activates a coupled G-protein ( $G_{olf}$ ).
- **Adenylyl Cyclase Activation:** The activated G-protein then activates the enzyme adenylyl cyclase.
- **cAMP Production:** Adenylyl cyclase catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP), a second messenger.
- **Ion Channel Opening:** The increase in intracellular cAMP concentration leads to the opening of cyclic nucleotide-gated (CNG) ion channels.
- **Depolarization:** The opening of these channels allows for an influx of cations (primarily  $Ca^{2+}$  and  $Na^{+}$ ), leading to the depolarization of the olfactory sensory neuron's membrane.
- **Action Potential Generation:** If the depolarization reaches a certain threshold, an action potential is generated and transmitted along the axon of the neuron to the olfactory bulb in the brain. The brain then processes these signals, resulting in the perception of a specific smell.

## 4.2. Olfactory Signaling Pathway Diagram

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## References

- 1. G protein-coupled receptor - Wikipedia [en.wikipedia.org]
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